

Application Note and Protocol: Preparation of ITH12575 Stock Solution with DMSO

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Compound of Interest

Compound Name: ITH12575

Cat. No.: B608147

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **ITH12575** using dimethyl sulfoxide (DMSO) as the solvent. **ITH12575** is a mitochondrial Na⁺/Ca²⁺ exchange (mNCX) inhibitor, recognized for its neuroprotective potential in models of neurodegeneration.^[1] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This guide outlines the necessary calculations, materials, safety precautions, and a step-by-step procedure for solubilizing **ITH12575**, along with recommendations for storage and subsequent dilution to working concentrations.

Physicochemical and Handling Data

A summary of the key properties of **ITH12575** is presented below. This data is essential for accurate calculations and proper handling.

Property	Value	Source
IUPAC Name	7-chloro-5-(2-propan-2-ylphenyl)-1,5-dihydro-4,1-benzothiazepin-2-one	[2]
Molecular Formula	C ₁₈ H ₁₈ ClNOS	[2][3]
Molecular Weight	331.86 g/mol	[3]
CAS Number	1802013-08-6	[3]
Appearance	White to beige powder	[3]
Solubility	Soluble in DMSO (2 mg/mL)	[2][3]
Storage (Powder)	Dry, dark. Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C.	[2]
Storage (Stock Solution)	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	[4][5]

Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds and solvents.
- **ITH12575** is a bioactive small molecule. Handle with care and avoid inhalation of powder or direct contact with skin.
- DMSO is an excellent solvent that can penetrate the skin and may carry dissolved substances with it.[6] Handle with caution. Use anhydrous, high-purity DMSO to prevent compound degradation from moisture.
- All procedures should be performed in a well-ventilated area or under a chemical fume hood.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **ITH12575** in DMSO. The concentration can be adjusted as needed by modifying the calculations.

Materials and Equipment

- **ITH12575** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Analytical balance (readable to 0.1 mg)
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)

Calculation of Mass

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (mL)} / 1000$$

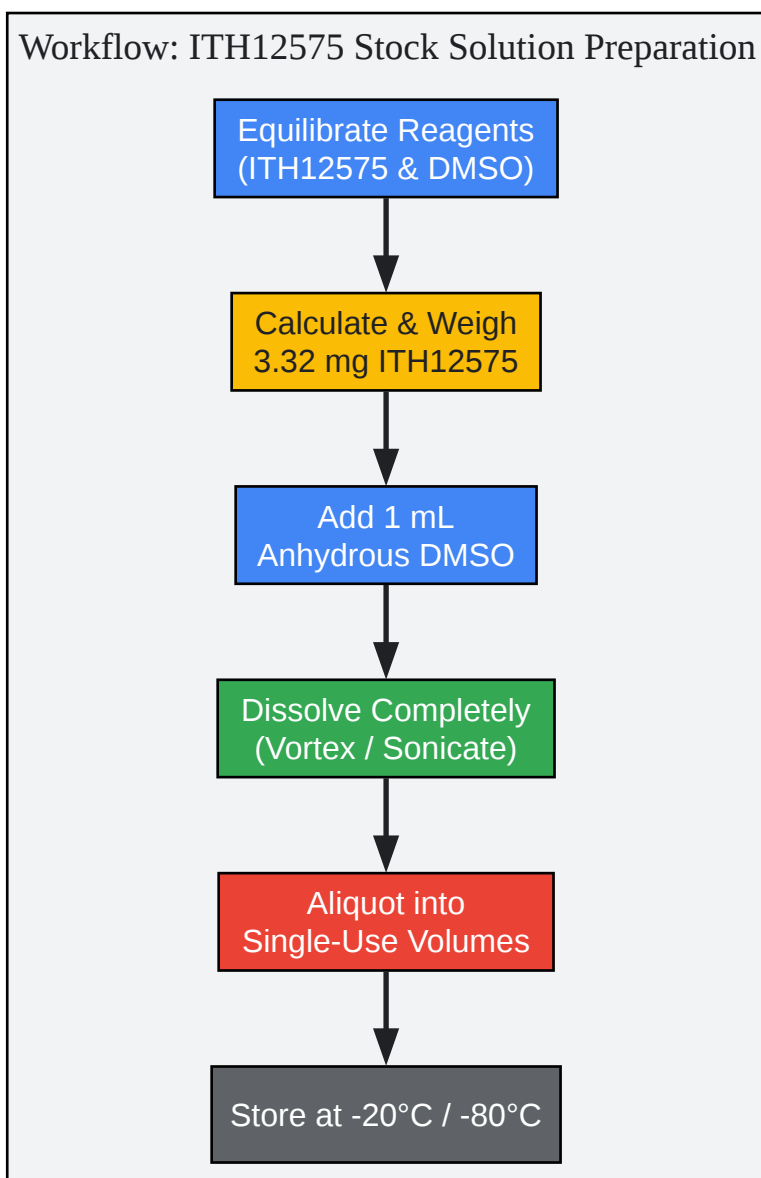
Example Calculation for 1 mL of 10 mM **ITH12575** Stock:

- $\text{Mass (mg)} = 10 \text{ mM} \times 331.86 \text{ g/mol} \times 1 \text{ mL} / 1000$
- $\text{Mass (mg)} = 3.3186 \text{ mg}$

Therefore, 3.32 mg of **ITH12575** is needed to make 1 mL of a 10 mM stock solution.

Step-by-Step Procedure

- Preparation: Allow the vial of **ITH12575** powder and the bottle of anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Carefully weigh the calculated amount (e.g., 3.32 mg) of **ITH12575** powder and place it into a sterile microcentrifuge tube.
- Solubilization: Add the calculated volume (e.g., 1 mL) of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Mixing: Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved and the solution is clear.[\[3\]](#) If dissolution is difficult, sonicate the tube in a water bath for 5-10 minutes or warm it gently to no higher than 50°C.[\[5\]](#)
- Aliquoting: To avoid degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 µL) in sterile microcentrifuge tubes.[\[5\]](#)
- Storage: Store the aliquots at -20°C or -80°C for long-term stability.[\[4\]](#)[\[5\]](#)



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Caption: Workflow for preparing an **ITH12575** stock solution.

Protocol: Preparing a Working Solution

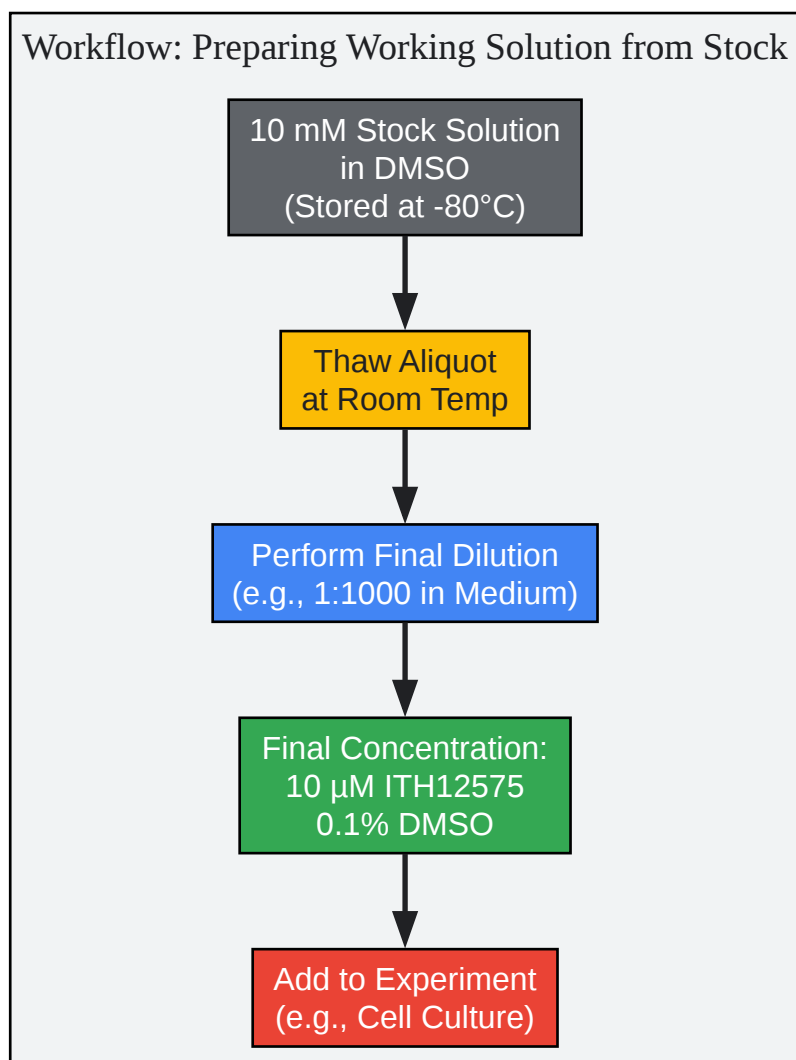
The concentrated DMSO stock solution must be diluted to a final working concentration in an aqueous buffer or cell culture medium for experiments. It is crucial to ensure the final DMSO concentration is non-toxic to cells, typically below 0.5%, with 0.1% being a common target.^[4]

Serial Dilution Strategy

Directly diluting a high-concentration DMSO stock into an aqueous solution can cause the compound to precipitate. A serial dilution approach is recommended.

Example: Preparing a 10 μ M working solution from a 10 mM stock for a cell culture experiment.

- Intermediate Dilution: First, dilute the 10 mM stock solution 1:100 in DMSO to create a 100 μ M intermediate stock. This step is optional but can improve accuracy for the final dilution.
- Final Dilution: Add the stock solution to the final aqueous medium at a ratio of at least 1:1000. For example, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium. This results in a final **ITH12575** concentration of 10 μ M and a final DMSO concentration of 0.1%.
- Control: Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the medium without the compound.[\[4\]](#)



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Caption: Dilution workflow from DMSO stock to final working solution.

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